Spectroscopic Unveiling of 2-Butylpyrazine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*2-Butylpyrazine*
CAS No.:	*29460-91-1*
Cat. No.:	*B1583858*

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This technical guide provides an in-depth analysis of the spectroscopic data of **2-butylpyrazine** ($C_8H_{12}N_2$), a key aroma compound found in a variety of roasted and cooked foods. Aimed at researchers, scientists, and professionals in the drug development and flavor chemistry fields, this document offers a detailed exploration of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. By explaining the causality behind experimental choices and data interpretation, this guide serves as a practical resource for the structural elucidation and characterization of **2-butylpyrazine** and related heterocyclic compounds.

Introduction: The Chemical Significance of 2-Butylpyrazine

Alkylpyrazines are a class of heterocyclic aromatic compounds that contribute significantly to the flavor and aroma profiles of many foods, including coffee, roasted nuts, and cooked meats. **2-Butylpyrazine**, with its characteristic nutty and roasted aroma, is of particular interest to the food and fragrance industries. Furthermore, the pyrazine ring is a scaffold of interest in medicinal chemistry, appearing in a range of biologically active molecules. Accurate and comprehensive spectroscopic data is paramount for the unambiguous identification, quantification, and quality control of this compound.

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This guide will delve into the core spectroscopic techniques used to characterize **2-butylpyrazine**: ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry. We will explore the theoretical underpinnings of these techniques and provide practical insights into data acquisition and interpretation, grounded in established scientific principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy of 2-Butylpyrazine

NMR spectroscopy is a powerful, non-destructive technique that provides detailed information about the molecular structure of a compound. By observing the behavior of atomic nuclei in a magnetic field, we can deduce the connectivity of atoms and their chemical environment.

Experimental Protocol: Acquiring High-Quality NMR Spectra

The following is a generalized protocol for acquiring ^{1}H and ^{13}C NMR spectra of **2-butylpyrazine**. The choice of solvent and instrument parameters are critical for obtaining high-resolution data.

Sample Preparation:

- Solvent Selection: Deuterated chloroform ($CDCl_3$) is a common and suitable solvent for **2-butylpyrazine** due to its good solubilizing properties for nonpolar to moderately polar compounds and its single, well-characterized solvent peak in both ^{1}H and ^{13}C NMR spectra.
- Concentration: Prepare a solution of approximately 5-10 mg of **2-butylpyrazine** in 0.5-0.7 mL of $CDCl_3$.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).

Instrumentation and Parameters:

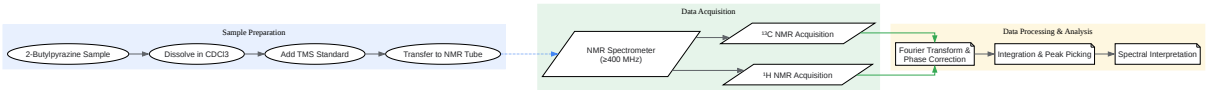
- Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for optimal signal dispersion.
- ^{1}H NMR Acquisition:

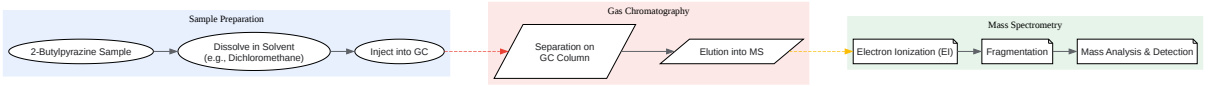
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- Pulse Sequence: A standard single-pulse experiment is typically sufficient.
- Number of Scans: 8 to 16 scans are usually adequate to achieve a good signal-to-noise ratio.
- Relaxation Delay: A relaxation delay of 1-2 seconds is recommended.

- ^{13}C NMR Acquisition:
  - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to single lines for each unique carbon.
  - Number of Scans: Due to the low natural abundance of the ^{13}C isotope, a larger number of scans (e.g., 128 to 1024) is required.
  - Relaxation Delay: A relaxation delay of 2-5 seconds is appropriate.

Experimental Workflow for NMR Analysis





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